

# Initial Safety Profile of Edp-305 in Animal Models: A Technical Overview

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## Compound of Interest

Compound Name: *Edp-305*  
CAS No.: *1933507-63-1*  
Cat. No.: *B15573276*

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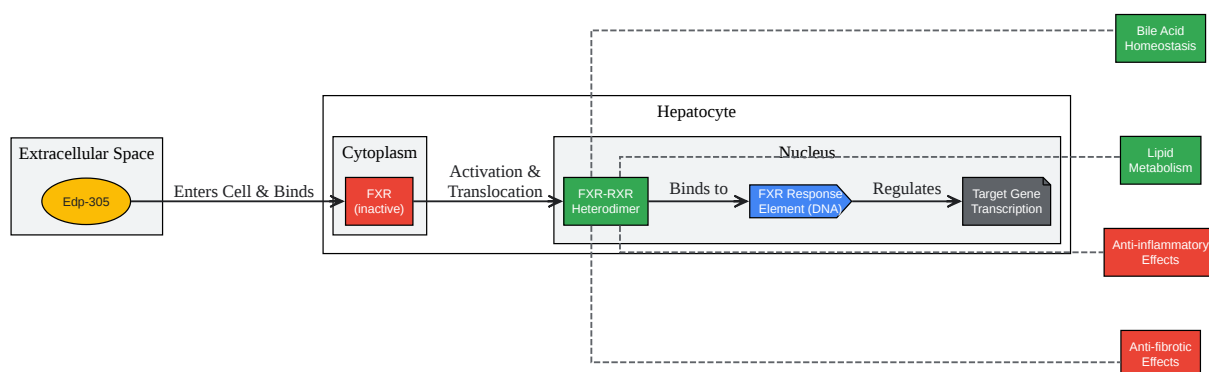
## Introduction

**Edp-305** is a novel, potent, and selective non-bile acid farnesoid X receptor (FXR) agonist that was under development for the treatment of non-alcoholic steatohepatitis (NASH) and primary biliary cholangitis (PBC).[1][2] As a key regulator of bile acid, lipid, and glucose metabolism, FXR has emerged as a promising therapeutic target for these chronic liver diseases.[1][2] This technical guide provides a comprehensive summary of the initial safety and efficacy profile of **Edp-305** as determined in various preclinical animal models, based on publicly available data.

## Core Mechanism of Action: FXR Agonism

**Edp-305** functions by activating FXR, a nuclear receptor highly expressed in the liver, intestine, and kidneys.[3] FXR activation plays a crucial role in regulating the transcription of genes involved in bile acid synthesis and transport, lipid and lipoprotein metabolism, inflammation, and fibrosis.[1][2] In preclinical studies, **Edp-305** demonstrated a potent ability to modulate these pathways, leading to hepatoprotective effects.[2] It is characterized by its high selectivity for FXR with minimal cross-reactivity with other nuclear receptors like TGR5.[4][5][6]

Below is a simplified representation of the FXR signaling pathway activated by **Edp-305**.



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Caption: Simplified signaling pathway of **Edp-305** as an FXR agonist.

## Preclinical Safety and Tolerability in Animal Models

Across multiple reported studies in mice and rats, **Edp-305** was generally described as well-tolerated at therapeutic doses.

General Observations:

- In a murine model of steatohepatitis (methionine and choline-deficient diet), oral gavage treatment with **Edp-305** at doses of 10 mg/kg and 30 mg/kg did not result in apparent adverse effects or weight loss.[4]
- Similarly, in the BALB/c.Mdr2<sup>-/-</sup> mouse model of biliary fibrosis, **Edp-305** was well tolerated at both 10 mg/kg and 30 mg/kg doses, with no reported weight loss or other drug-related toxicity events.[5]

- In a rat model of Nonalcoholic Steatohepatitis (NASH) cirrhosis (CDAHFD-fed), **Edp-305** was well tolerated, as indicated by no change in body weight compared to the vehicle control group.[\[7\]](#)

Quantitative Safety Data: Detailed quantitative toxicology data such as LD50 or NOAELs from dedicated toxicology studies are not extensively reported in the reviewed literature. The focus of the available publications is primarily on the efficacy of the compound in disease models.

## Efficacy in Animal Models of Liver Disease

**Edp-305** has demonstrated significant efficacy in reducing liver injury, fibrosis, and steatosis in a variety of animal models.

## Anti-Fibrotic and Hepatoprotective Effects

Table 1: Summary of **Edp-305** Efficacy in Rodent Models of Liver Fibrosis

| Animal Model                                  | Dosing Regimen                                   | Key Efficacy Endpoints                                                                        | Outcome                                                                                                                                                           |
|-----------------------------------------------|--------------------------------------------------|-----------------------------------------------------------------------------------------------|-------------------------------------------------------------------------------------------------------------------------------------------------------------------|
| BALB/c.Mdr2-/-<br>Mouse (Biliary<br>Fibrosis) | 10 mg/kg/day & 30<br>mg/kg/day for 6 weeks       | Serum<br>Transaminases, Portal<br>Pressure, Collagen<br>Deposition                            | - Up to 53% reduction<br>in serum<br>transaminases.-<br>Decreased portal<br>pressure.- Up to 39%<br>decrease in collagen<br>deposition at the high<br>dose.[4][6] |
| MCD-fed Mouse<br>(Steatohepatitis)            | 10 mg/kg/day & 30<br>mg/kg/day for 4 weeks       | Serum ALT, Collagen<br>Deposition                                                             | - 62% reduction in<br>serum ALT.- Over 80%<br>reduction in collagen<br>deposition.[4][6]                                                                          |
| CDAHFD-fed Rat<br>(NASH Cirrhosis)            | 30 mg/kg/day for 8<br>weeks                      | Serum ALT, Fibrosis<br>(Sirius Red staining,<br>Hydroxyproline<br>levels), Gene<br>Expression | - Decreased serum<br>ALT.- Reduced fibrosis<br>progression.-<br>Decreased expression<br>of Col1A1.[7]                                                             |
| BDL Rat (Biliary<br>Fibrosis)                 | 10 mg/kg/day & 30<br>mg/kg/day for 17-18<br>days | Collagen Proportional<br>Area (CPA),<br>Hydroxyproline levels                                 | - Dose-dependent<br>reduction in CPA.-<br>Significant reduction<br>in hydroxyproline<br>levels at the high<br>dose.[8]                                            |

## Effects on NASH Phenotype

Table 2: Summary of **Edp-305** Efficacy in Rodent Models of NASH

| Animal Model                                  | Dosing Regimen                           | Key Efficacy Endpoints                                      | Outcome                                                                                                                       |
|-----------------------------------------------|------------------------------------------|-------------------------------------------------------------|-------------------------------------------------------------------------------------------------------------------------------|
| STAM™ Mouse<br>(Streptozotocin-High Fat Diet) | 3 mg/kg/day & 10 mg/kg/day for 4 weeks   | Hepatocyte Ballooning Score, NAFLD Activity Score (NAS)     | - Significantly lower hepatocyte ballooning scores.- Significant reduction in total NAS.<br>[2][9]                            |
| DIN Mouse (Dietary Induced NASH)              | 10 mg/kg/day & 30 mg/kg/day for 10 weeks | Hepatocyte Ballooning, NAS, Hepatic Steatosis, Dyslipidemia | - Significantly decreased hepatocyte ballooning and NAS.- Significantly attenuated hepatic steatosis and dyslipidemia.[2][10] |

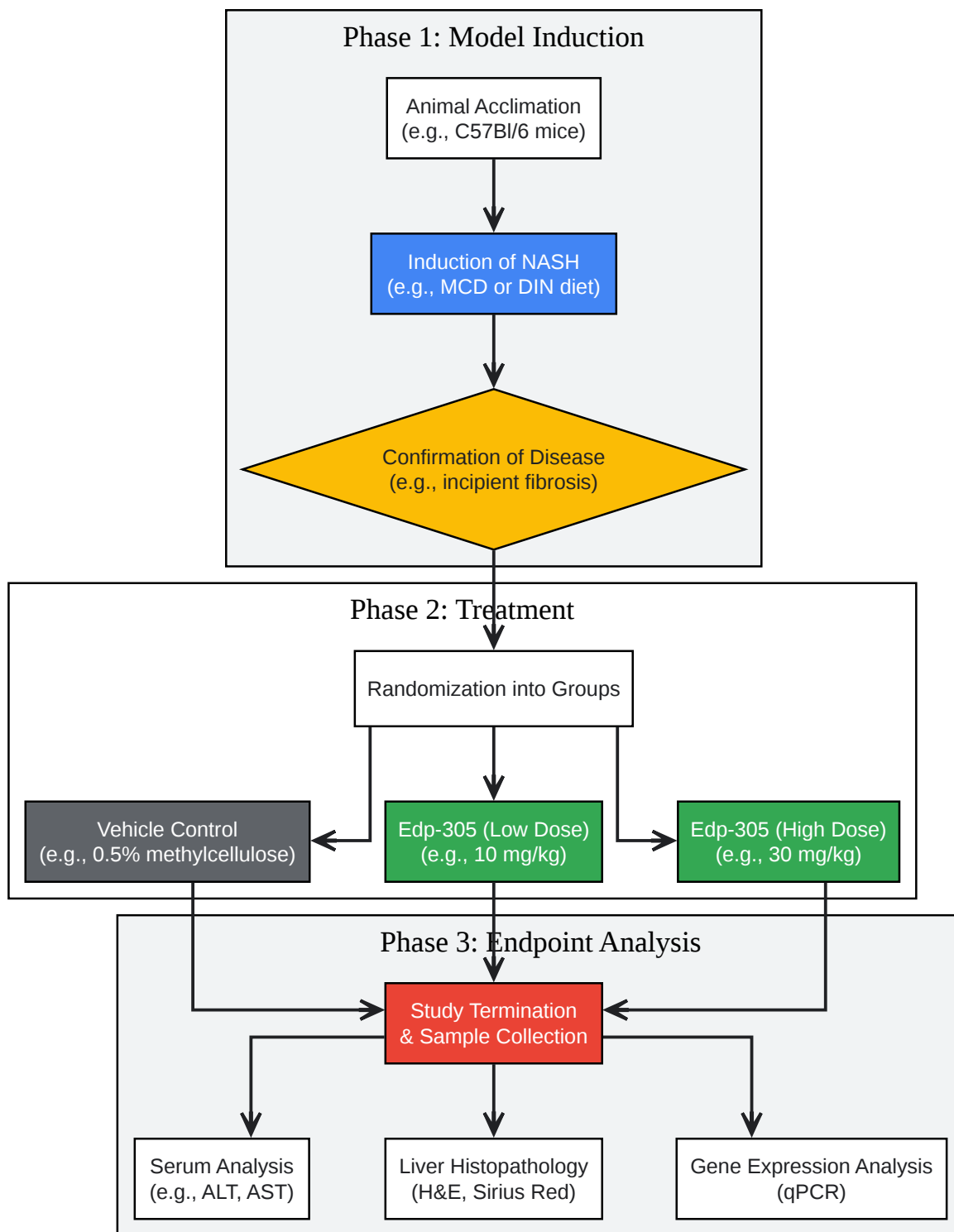
## Experimental Protocols

### General Animal Husbandry

All animal experiments cited were conducted in accordance with institutional guidelines for animal care and use.[2][4] Animals were typically housed with a 12-hour light-dark cycle and had ad libitum access to water and a standard chow diet unless otherwise specified by the disease model protocol.[4]

### Disease Model Induction and Treatment Workflow

The following diagram illustrates a typical workflow for the preclinical evaluation of **Edp-305** in a diet-induced animal model of NASH.



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Caption: Generalized experimental workflow for **Edp-305** evaluation in NASH models.

## Specific Methodologies

- **BALB/c.Mdr2<sup>-/-</sup> Mouse Model:** These mice spontaneously develop biliary fibrosis. Treatment with **Edp-305** or vehicle was initiated at 6 weeks of age, a time when advanced liver fibrosis is already established, and continued for 6 weeks.<sup>[4][5]</sup>
- **Methionine and Choline-Deficient (MCD) Diet Model:** C57Bl/6 mice were fed an MCD diet to induce steatohepatitis. Four-week oral gavage treatment with **Edp-305**, obeticholic acid (OCA), or vehicle was started after 4 weeks on the MCD diet, at the stage of incipient perisinusoidal fibrosis.<sup>[4][5]</sup>
- **Choline-Deficient, L-Amino Acid-defined, High-Fat Diet (CDAHFD) Rat Model:** Male Wistar rats were fed a CDAHFD for 12 weeks to induce NASH cirrhosis. Animals were randomized to receive **Edp-305** (30mg/kg) or vehicle starting at week 5.<sup>[7]</sup>
- **Drug Administration:** In the cited studies, **Edp-305** was administered via oral gavage. The vehicle was typically 0.5% methylcellulose.<sup>[7]</sup>

## Conclusion

The initial preclinical data for **Edp-305** in various rodent models of liver disease consistently demonstrate its potent efficacy in reducing liver injury, steatosis, and fibrosis. The compound was reported to be well-tolerated at effective doses in these disease models. These promising preclinical findings supported the clinical evaluation of **Edp-305** for the treatment of fibrotic liver diseases, including NASH and PBC.<sup>[4][6]</sup> However, it should be noted that a phase II clinical trial in patients with NASH, while meeting its primary endpoint of reducing ALT levels, also showed a dose-dependent increase in pruritus, a known side effect of some FXR agonists.<sup>[11]</sup> This highlights the importance of careful dose selection and safety monitoring in the clinical development of this class of drugs. The preclinical animal data provided a strong rationale for its development, showcasing a favorable safety and efficacy profile in non-human subjects.

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